

3-(Dimethylamino)-4-methoxybenzoic Acid: A Definitive Guide to Structure Elucidation

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Compound of Interest

Compound Name: 3-(Dimethylamino)-4-methoxybenzoic acid

CAS No.: 197500-33-7

Cat. No.: B1314359

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Executive Summary

This technical guide provides a rigorous framework for the structural elucidation of **3-(Dimethylamino)-4-methoxybenzoic acid** (CAS: 197500-33-7). As a critical intermediate in the synthesis of kinase inhibitors and GPCR ligands, the unambiguous confirmation of its regio-isomeric purity is paramount. This document outlines a self-validating analytical protocol combining High-Resolution Mass Spectrometry (HRMS), Infrared Spectroscopy (IR), and multidimensional Nuclear Magnetic Resonance (NMR), designed to distinguish the target unequivocally from its potential regio-isomers (e.g., 4-(dimethylamino)-3-methoxybenzoic acid).

Synthesis Context & Impurity Logic

To design an effective elucidation strategy, one must understand the compound's origin. This molecule is typically synthesized via the reductive methylation of 3-amino-4-methoxybenzoic acid using formaldehyde and a reducing agent (e.g., $\text{H}_2/\text{Pd-C}$ or NaBH_3CN), or via Eschweiler-Clarke conditions.

- Primary Risk: Incomplete methylation leading to the monomethyl impurity.

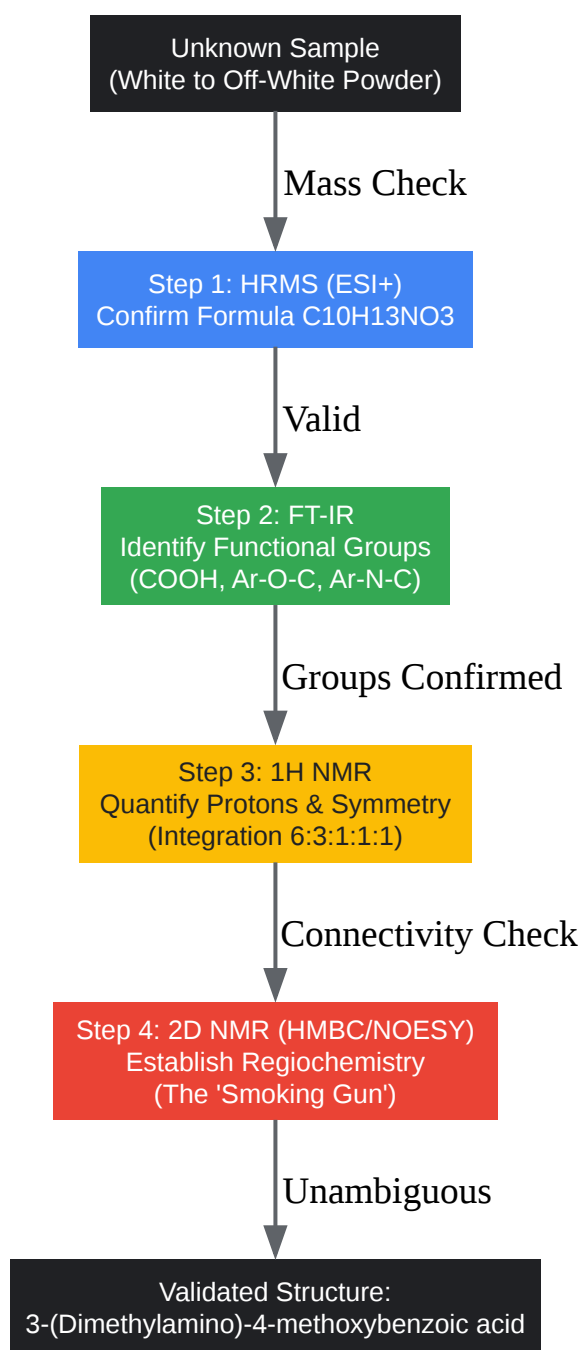
- Secondary Risk: Regio-isomerism if the starting material (3-amino-4-methoxybenzoic acid) contained traces of 4-amino-3-methoxybenzoic acid.

Therefore, the analytical method must not only confirm the structure but explicitly rule out the monomethyl amine and the transposed isomer.

Analytical Strategy: The Triad of Confirmation

We employ a "Triad of Truth" methodology where each technique validates the others, preventing false positives common in single-method analysis.

Diagram 1: The Elucidation Workflow



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Caption: The self-validating analytical workflow ensuring structural integrity from molecular weight to atomic connectivity.

Step-by-Step Elucidation Protocol

Step 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm molecular formula and unsaturation degree.

- Method: ESI-TOF or Orbitrap in Positive Ion Mode.
- Expected Result:
 - $[M+H]^+$: m/z 196.0974 (Calculated for $C_{10}H_{14}NO_3^+$).
 - Fragmentation: Look for loss of CO_2 (M-44) and loss of methyl groups.
- Validation Check: If the mass is 182.08, the sample is the monomethyl impurity. If 168.06, it is the unreacted primary amine.

Step 2: Infrared Spectroscopy (FT-IR)

Objective: Confirm the oxidation state of the carbonyl and the nature of the amine.

- Key Diagnostic Bands:
 - 2500–3300 cm^{-1} (Broad): O-H stretch of carboxylic acid (dimer).
 - 1680–1700 cm^{-1} (Strong): C=O stretch of conjugated carboxylic acid.
 - 1250–1270 cm^{-1} : C-O stretch (Aryl alkyl ether).
 - Absence of N-H: Lack of sharp bands at 3300–3500 cm^{-1} confirms the tertiary amine (dimethylamino), ruling out primary/secondary amine impurities.

Step 3: Nuclear Magnetic Resonance (NMR) - The Core Evidence

Solvent: DMSO- d_6 is preferred to ensure solubility of the zwitterionic amino-acid character and to visualize the acidic proton if exchange is slow.

A. 1H NMR Analysis (400 MHz, DMSO- d_6)

The proton spectrum provides the first evidence of the 1,3,4-substitution pattern.

Proton Assignment	Chemical Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Structural Logic
COOH	12.0 - 13.0	Broad Singlet	1H	-	Acidic proton (exchangeable).
H-2	7.65 - 7.75	Doublet (d)	1H	$J \approx 2.0$	Ortho to COOH, Ortho to NMe ₂ . The most deshielded aromatic proton due to COOH anisotropy.
H-6	7.55 - 7.65	Doublet of Doublets (dd)	1H	$J \approx 8.5, 2.0$	Ortho to COOH, Meta to NMe ₂ .
H-5	7.00 - 7.10	Doublet (d)	1H	$J \approx 8.5$	Ortho to OMe. Shielded by the electron-donating OMe group.
OCH ₃	3.85	Singlet	3H	-	Methoxy group on the ring.
N(CH ₃) ₂	2.75 - 2.85	Singlet	6H	-	Critical: Integration of 6H confirms dimethylation.

B. ¹³C NMR Analysis (100 MHz, DMSO-d₆)

- Carbonyl (C=O): ~167 ppm.
- Aromatic C-O (C4): ~155 ppm (Deshielded by Oxygen).
- Aromatic C-N (C3): ~140 ppm.
- Aromatic C-H: Three signals in the 110–130 ppm range.
- Methoxy (OCH₃): ~56 ppm.
- Dimethylamino (NMe₂): ~43 ppm (Two equivalent carbons).

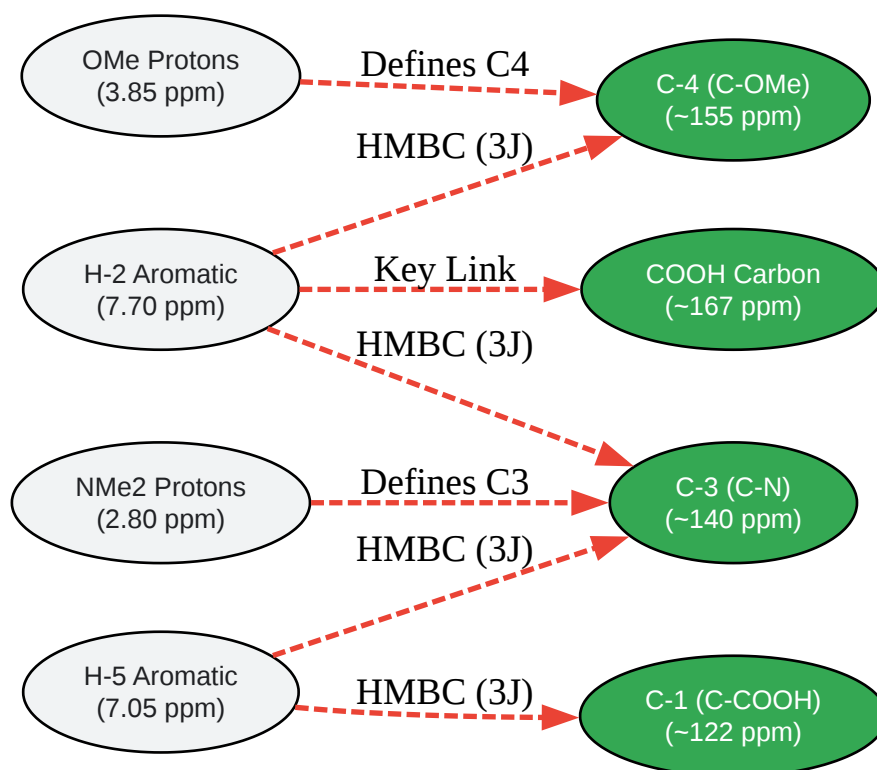
Step 4: 2D NMR - The "Smoking Gun" for Regiochemistry

To distinguish 3-(dimethylamino)-4-methoxy from 4-(dimethylamino)-3-methoxy, we utilize HMBC (Heteronuclear Multiple Bond Correlation).

Critical HMBC Correlations:

- The Methoxy Connection: The OCH₃ protons (~3.85 ppm) will show a strong ³J correlation to C4 (~155 ppm).
- The H-5 Confirmation: The doublet proton at ~7.05 ppm (H-5) will show a ³J correlation to C1 (quaternary C-COOH) and C3 (C-N).
- Differentiation Logic:
 - If the structure were the isomer (4-dimethylamino-3-methoxy), the proton ortho to the methoxy would be H-2, which would not show a strong ³J to the Carbonyl carbon in the same geometric relationship.
 - NOESY: A strong NOE signal between the NMe₂ protons and the OCH₃ protons indicates they are ortho to each other (1,2-relationship). A strong NOE between NMe₂ and H-2 confirms the position of the amine relative to the isolated aromatic proton.

Diagram 2: HMBC Connectivity Map



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Caption: HMBC correlations establishing the unequivocal connectivity of substituents.

Quality Control & Purity Assessment

Once the structure is elucidated, a routine QC method is required.

- Technique: UPLC-UV/MS.
- Column: C18 Reverse Phase (e.g., BEH C18, 1.7 μm).
- Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile.
- Detection: 254 nm (Aromatic) and 210 nm.
- Criterion: Purity > 98.0% by area normalization.

References

- Chemical Identification: Sigma-Aldrich. **3-(Dimethylamino)-4-methoxybenzoic acid** Product Specification. [Link](#)
- Synthesis Context (Reductive Amination): Abdel-Magid, A. F., et al. "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." [1] Journal of Organic Chemistry, 1996. [Link](#)
- Spectral Data Comparison (Parent Analog): ChemicalBook. 4-Methoxybenzoic acid NMR and MS Data. [Link](#)
- General Elucidation Methodology: Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. Wiley.

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Sources

- [1. Amine synthesis by reductive amination \(reductive alkylation\) \[organic-chemistry.org\]](#)
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